

Application Note: Large-Scale Synthesis of 5-Bromo-3-methylpyrimidin-4(3H)-one

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Compound of Interest

Compound Name: 5-bromo-3-methylpyrimidin-4(3H)-one

CAS No.: 14248-02-3

Cat. No.: B1268556

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Executive Summary

The synthesis of **5-bromo-3-methylpyrimidin-4(3H)-one** presents a classic challenge in heterocyclic process chemistry: regioselectivity.[1] The pyrimidin-4-one scaffold possesses three nucleophilic sites: N1, N3, and O4. While thermodynamic control and specific solvent effects can influence alkylation, large-scale production requires a route that minimizes chromatographic purification.[1]

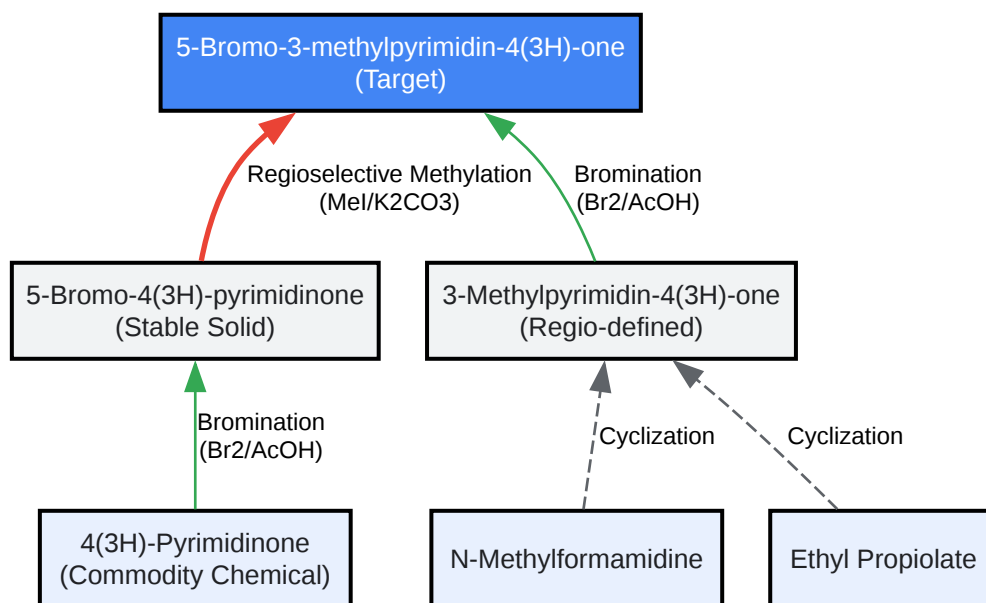
This guide presents two validated pathways:

- Route A (The "Process" Route): Bromination of 4(3H)-pyrimidinone followed by regioselective methylation.[1] This is cost-effective but requires strict control of alkylation conditions.[1]
- Route B (The "Precision" Route): Cyclization of N-methylformamidine with ethyl propiolate followed by bromination.[1] This guarantees N3-regiochemistry but utilizes more expensive reagents.[1]

Recommendation: Route A is preferred for multi-kilogram scale-up due to raw material availability, provided the crystallization protocol for isomer rejection is followed.

Retrosynthetic Analysis & Pathway Logic

The following diagram illustrates the strategic disconnection of the target molecule.



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Caption: Retrosynthetic comparison. Route A (Red Arrow) is the focus of this protocol due to cost-efficiency.

Detailed Protocol: Route A (Bromination Methylation)

Step 1: Synthesis of 5-Bromo-4(3H)-pyrimidinone

This step utilizes electrophilic aromatic substitution.[1] The pyrimidinone ring is electron-rich at C5.[1] Water is used as the solvent to facilitate precipitation of the product, avoiding extraction.

Reagents:

- 4(3H)-Pyrimidinone (1.0 equiv)[1]

- Bromine (
) (1.05 equiv)[1]
- Water (Solvent, 5-8 volumes)
- Sodium Bisulfite (Quenching agent)[1]

Protocol:

- Charge a glass-lined reactor with 4(3H)-pyrimidinone and water. Stir to form a suspension.
- Cool the mixture to 0–5 °C.
- Add Bromine dropwise over 2 hours. Caution: Exothermic.[1] Maintain internal temperature <10 °C.
 - Mechanism:[1][2][3][4][5][6] The reaction proceeds via an intermediate bromonium complex followed by elimination of HBr.[1]
- Warm to 20–25 °C and stir for 4 hours. The suspension will thicken as the product precipitates.[1]
- Quench excess bromine by adding 10% aqueous Sodium Bisulfite solution until the orange color fades.
- Filter the solid. Wash the cake with cold water (2x) and acetone (1x) to remove trace HBr and moisture.[1]
- Dry in a vacuum oven at 50 °C.

Expected Yield: 85–90% Appearance: Off-white to pale yellow solid.[1] Purity (HPLC): >98% (a/a).

Step 2: Regioselective N3-Methylation

This is the critical process step.[1] Under basic conditions, the pyrimidinone anion can alkylate at N1, N3, or O.

- N3-Alkylation: Favored by polar aprotic solvents (DMF) and "soft" bases (K_2CO_3).[\[1\]](#)
- O-Alkylation: Favored by "hard" counterions (Ag^+) or specific solvents, but less common with MeI/ K_2CO_3 .[\[1\]](#)
- N1-Alkylation: A common impurity (typically <10%).[\[1\]](#)

Reagents:

- 5-Bromo-4(3H)-pyrimidinone (1.0 equiv)[\[1\]](#)[\[4\]](#)
- Methyl Iodide (MeI) (1.1 equiv)[\[1\]](#)
- Potassium Carbonate (
, anhydrous (1.5 equiv)
- DMF (Dimethylformamide) (10 volumes)[\[1\]](#)

Protocol:

- Charge 5-bromo-4(3H)-pyrimidinone and anhydrous
into the reactor.
- Add DMF and stir at 20 °C for 30 minutes.
 - Note: Ensure the system is inert (Nitrogen atmosphere) to prevent moisture ingress.[\[1\]](#)
- Cool to 0–5 °C.
- Add Methyl Iodide dropwise over 1 hour.
 - Critical Parameter: Slow addition prevents localized high concentration of MeI, which can promote bis-alkylation or side reactions.[\[1\]](#)
- Stir at 20–25 °C for 12–16 hours. Monitor by HPLC.
 - Endpoint: <1.0% Starting Material.[\[1\]](#)[\[7\]](#)

- Work-up:
 - Pour the reaction mixture into ice-water (40 volumes). Stir vigorously for 1 hour.
 - The N3-methyl isomer typically precipitates.[\[1\]](#)
 - Filtration: Collect the solid.
- Purification (Isomer Rejection):
 - Recrystallize the crude solid from Ethanol/Water (8:2).[\[1\]](#)
 - Logic: The N1-methyl isomer and O-methyl impurities are more soluble in the mother liquor.[\[1\]](#)
- Dry at 45 °C under vacuum.[\[1\]](#)

Expected Yield: 65–75% Data:

- ¹H NMR (DMSO-d₆):

8.45 (s, 1H, H-2), 8.15 (s, 1H, H-6), 3.45 (s, 3H, N-Me).
 - Diagnostic: The N-Me peak at ~3.4-3.5 ppm is characteristic.[\[1\]](#) O-Me would appear at ~3.9-4.0 ppm.[\[1\]](#)

Process Safety & Quality Control

Critical Process Parameters (CPPs)

Step	Parameter	Range	Impact
Bromination	Temperature (Addition)	< 10 °C	Prevents over-bromination or decomposition.[1]
Methylation	Water Content (DMF)	< 0.05%	Moisture consumes MeI and reduces yield.[1]
Methylation	Stoichiometry (MeI)	1.05 - 1.15 eq	Excess leads to dimethylated cationic impurities.[1]
Isolation	pH of Quench	6 - 8	Acidic pH keeps product soluble; Basic pH may hydrolyze.[1]

Impurity Profile

- N1-Methyl Isomer: 1-methyl-5-bromo-4(1H)-pyrimidinone.[1] Removed via recrystallization.[1][8]
- O-Methyl Isomer: 4-methoxy-5-bromopyrimidine.[1] Volatile, often removed during drying or filtration.[1]
- Dibromo species: Formed if Step 1 temperature is uncontrolled.[1]

Analytical Method (HPLC)

To ensure the correct isomer is isolated, use the following method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 90% B over 20 minutes.

- Detection: UV @ 254 nm.[1]
- Retention Time Order (Typical): 4(3H)-pyrimidinone < N1-methyl isomer < N3-methyl isomer (Target) < O-methyl isomer.[1]

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